

Technical Guide: Solubility of Disperse Red 11 in Organic Solvents

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Compound of Interest

Compound Name: Disperse Red 11

Cat. No.: B1330411

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Disperse Red 11** (C.I. 62015), an anthraquinone-based dye. Understanding the solubility of this compound in various organic solvents is critical for its application in diverse fields, including the textile and plastics industries, as well as for toxicological and pharmacological research.^[1] This document outlines its chemical properties, presents available solubility data, and details the experimental protocols for solubility determination.

Introduction to Disperse Red 11

Disperse Red 11, with the chemical formula $C_{15}H_{12}N_2O_3$ and a molecular weight of 268.27 g/mol, is a non-ionic, water-insoluble dye.^{[1][2][3][4]} Its IUPAC name is 1,4-diamino-2-methoxy-9,10-anthraquinone. The structure consists of a planar anthraquinone core with amino and methoxy group substitutions, which are responsible for its red color. Due to its low water solubility, it is classified as a disperse dye, primarily used for dyeing hydrophobic synthetic fibers like polyester, polyamide, and acetate. It is typically applied from a fine aqueous dispersion, where the dye "dissolves" into the polymer matrix to form a solid-solid solution.

Key Chemical and Physical Properties:

- CAS Number: 2872-48-2
- Molecular Formula: $C_{15}H_{12}N_2O_3$

- Molecular Weight: 268.27 g/mol
- Appearance: Black powder
- Melting Point: 242 °C

Quantitative Solubility Data

Quantitative solubility data for **Disperse Red 11** in a wide range of organic solvents is limited in publicly available literature. However, qualitative descriptions and some specific quantitative values have been reported. The dye is noted to be soluble in ethanol and acetone. A specific value for its solubility in water has been determined to be 693.4 µg/L at 25 °C.

Solvent	Temperature (°C)	Solubility	Reference
Water	25	693.4 µg/L	
Ethanol	Not Specified	Soluble	
Acetone	Not Specified	Soluble	

The lack of extensive quantitative data highlights an area for further research, particularly for solvents commonly used in industrial dyeing processes, analytical chemistry, and formulation development.

Experimental Protocols for Solubility Determination

The solubility of a sparingly soluble dye like **Disperse Red 11** can be determined using several established methods. The two most common and reliable methods are the gravimetric method and the spectrophotometric method.

The gravimetric method is a direct and straightforward technique that involves measuring the mass of the solute dissolved in a known volume of solvent.

Detailed Methodology:

- Preparation of Saturated Solution: An excess amount of **Disperse Red 11** powder is added to a known volume of the selected organic solvent in a sealed, airtight container (e.g., a

screw-cap vial or flask).

- **Equilibration:** The container is agitated at a constant temperature for an extended period (e.g., 24-48 hours) to ensure that equilibrium is reached and the solution is fully saturated. A magnetic stirrer or an orbital shaker can be used for this purpose.
- **Separation of Undissolved Solid:** The saturated solution is allowed to stand undisturbed at the constant temperature to let the excess, undissolved dye settle. The supernatant is then carefully separated from the solid residue using filtration (e.g., with a syringe filter, pore size 0.45 μm) or centrifugation followed by decantation. This step is critical to ensure no solid particles are carried over.
- **Solvent Evaporation:** A precise volume of the clear, saturated filtrate is transferred to a pre-weighed, clean, and dry evaporating dish. The solvent is then slowly evaporated under controlled conditions (e.g., in a fume hood, on a hot plate at low heat, or in a vacuum oven) until only the dry dye residue remains.
- **Mass Determination:** The evaporating dish containing the dry residue is cooled to room temperature in a desiccator and then weighed on an analytical balance. The process of heating, cooling, and weighing is repeated until a constant mass is achieved.
- **Calculation of Solubility:** The mass of the dissolved dye is calculated by subtracting the initial mass of the empty evaporating dish from the final constant mass of the dish with the residue. The solubility is then expressed in grams per liter (g/L) or other appropriate units by relating the mass of the residue to the volume of the filtrate used.

This indirect analytical method determines the concentration of a solute in a saturated solution by measuring its absorbance of light at a specific wavelength. It is particularly suitable for colored compounds like **Disperse Red 11**.

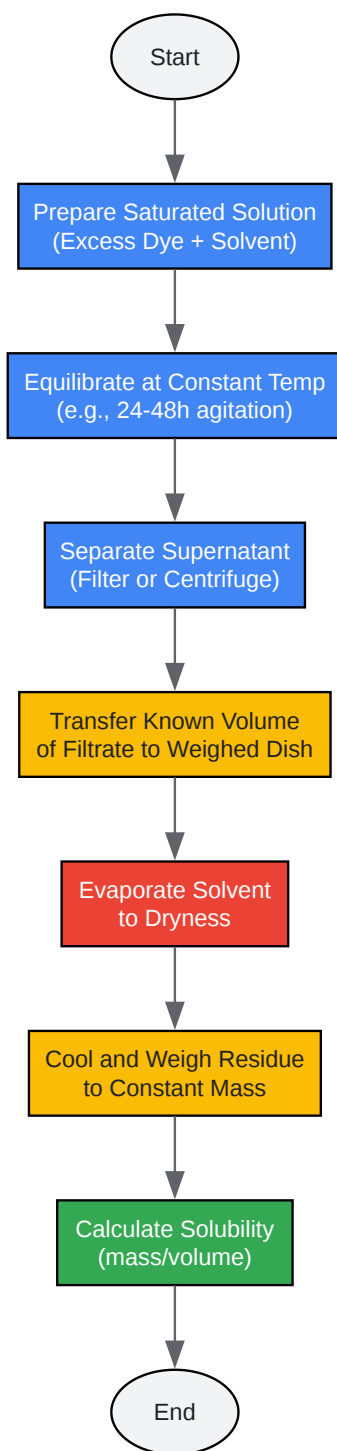
Detailed Methodology:

- **Determination of Maximum Absorbance (λ_{max}):** A dilute, non-saturated solution of **Disperse Red 11** is prepared in the chosen solvent. This solution is scanned using a UV-Vis spectrophotometer over a relevant wavelength range (e.g., 400-700 nm) to identify the wavelength at which maximum absorbance occurs (λ_{max}). All subsequent measurements will be performed at this wavelength for maximum sensitivity.

- **Preparation of a Calibration Curve:** A series of standard solutions of **Disperse Red 11** with known concentrations are prepared in the same solvent. The absorbance of each standard solution is measured at the predetermined λ_{max} . A graph of absorbance versus concentration is plotted. According to the Beer-Lambert law, this should result in a linear relationship. The equation of the line ($y = mx + c$) is determined, which will be used to find the concentration of the unknown saturated solution.
- **Preparation and Analysis of the Saturated Solution:** A saturated solution of **Disperse Red 11** is prepared and equilibrated as described in the gravimetric method (Steps 1-3).
- **Dilution and Measurement:** A small, known volume of the clear, saturated filtrate is accurately diluted with the solvent to a concentration that falls within the linear range of the calibration curve. A serial dilution may be necessary. The absorbance of this diluted solution is then measured at λ_{max} .
- **Calculation of Solubility:** The concentration of the diluted solution is calculated from its measured absorbance using the equation from the calibration curve. This value is then multiplied by the dilution factor to determine the original concentration of the saturated solution. This final concentration represents the solubility of **Disperse Red 11** in the solvent at the specified temperature.

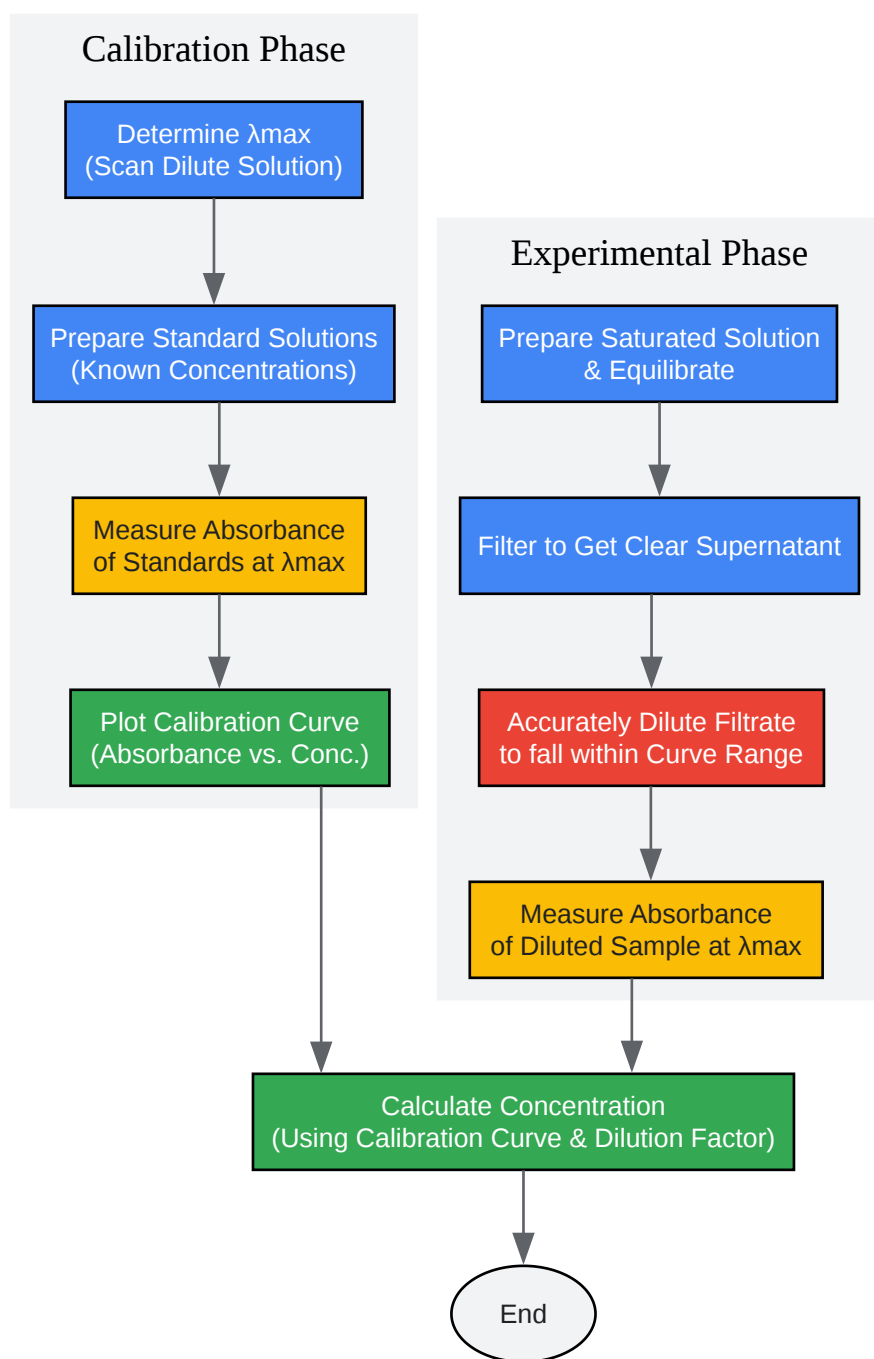
Visualized Experimental Workflows

The following diagrams illustrate the logical flow of the experimental protocols for determining the solubility of **Disperse Red 11**.



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Workflow for the Gravimetric Method of solubility determination.



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Workflow for the Spectrophotometric Method of solubility determination.

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References

- 1. Disperse Red 11 | 2872-48-2 | Benchchem [benchchem.com]
- 2. worlddyevariety.com [worlddyevariety.com]
- 3. Disperse Red 11 [webbook.nist.gov]
- 4. Disperse Red 11 - Wikipedia [en.wikipedia.org]
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